

Application Notes and Protocols for Mesityl-d10 Oxide in Pharmaceutical Analysis

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Compound of Interest

Compound Name: Mesityl-d10 oxide

CAS No.: 207456-83-5

Cat. No.: B1357191

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Introduction: The Critical Role of Isotopic Labeling in Ensuring Pharmaceutical Safety

In the landscape of pharmaceutical development and quality control, the precise and accurate quantification of impurities is paramount to ensure patient safety and meet stringent regulatory standards. Among the various classes of impurities, genotoxic impurities (GTIs) are of particular concern due to their potential to damage DNA and cause mutations, which may lead to cancer.[1] Mesityl oxide, an α,β -unsaturated ketone, is recognized as a potential genotoxic impurity (PGI) that can arise from the use of acetone as a solvent in drug substance manufacturing.[2][3] Its monitoring at trace levels is therefore a critical aspect of quality assurance.

The use of stable isotope-labeled internal standards, particularly deuterated analogs, has become the gold standard in quantitative mass spectrometry-based assays.[4][5][6] **Mesityl-d10 oxide**, the deuterated form of mesityl oxide, serves as an ideal internal standard for the quantification of its non-labeled counterpart. Its chemical and physical properties are nearly identical to the analyte of interest, ensuring that it behaves similarly during sample preparation, chromatography, and ionization. This co-elution and similar behavior allow for the effective

correction of variations in sample extraction, matrix effects, and instrument response, leading to highly accurate and precise quantification.[\[4\]](#)[\[7\]](#)[\[8\]](#)

This document provides a comprehensive guide to the application of **Mesityl-d10 oxide** in pharmaceutical analysis, with a focus on a validated Gas Chromatography-Mass Spectrometry (GC-MS) method for the determination of mesityl oxide in drug substances. The protocols and methodologies presented herein are designed to be robust, reliable, and compliant with international regulatory guidelines, such as those from the International Council for Harmonisation (ICH) and the U.S. Food and Drug Administration (FDA).[\[9\]](#)[\[10\]](#)

Physicochemical Properties of Mesityl-d10 Oxide

A thorough understanding of the physicochemical properties of **Mesityl-d10 oxide** is essential for its effective use as an internal standard.

Property	Value	Source
Chemical Formula	C ₆ D ₁₀ O	Vendor Specification
Molecular Weight	108.20 g/mol	Vendor Specification
Synonyms	4-(Methyl-d3)-3-penten-2-one-d7	Vendor Specification
Isotopic Purity	≥98 atom % D	[4] [5]
Chemical Purity	≥99%	[4]
Appearance	Colorless to light-yellow liquid	General Knowledge
Boiling Point	~129-132 °C	General Knowledge
Solubility	Soluble in most organic solvents	General Knowledge

Application: Quantification of Mesityl Oxide as a Genotoxic Impurity in a Drug Substance by GC-MS

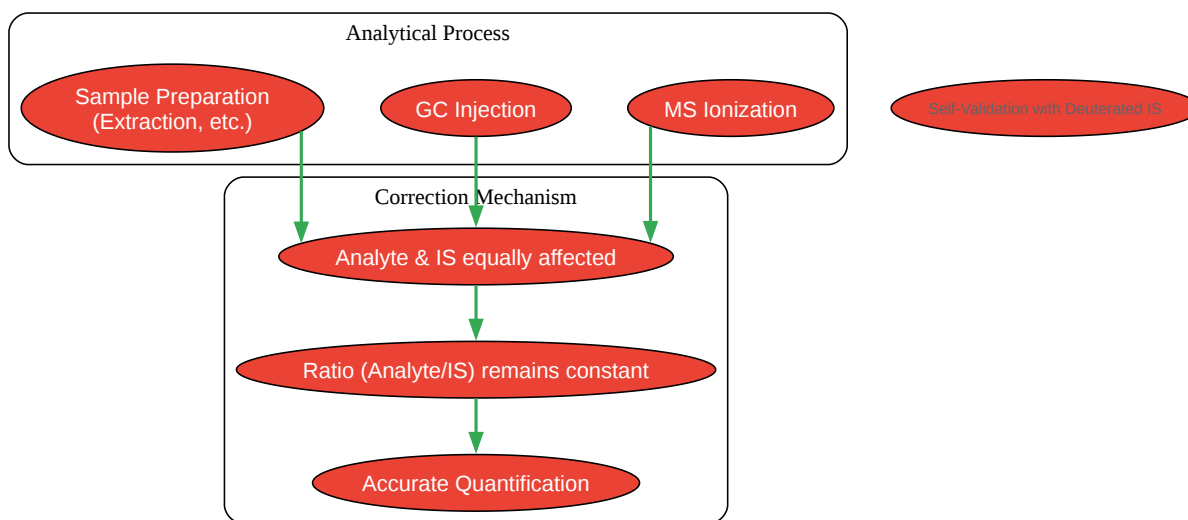
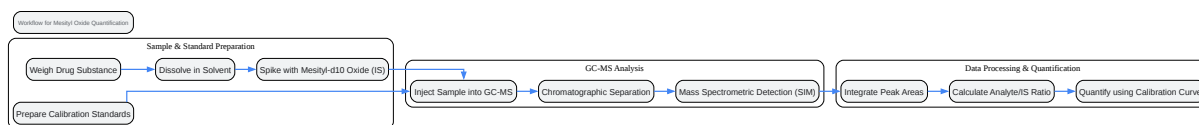
This section outlines a detailed protocol for the trace-level analysis of mesityl oxide in a drug substance using **Mesityl-d10 oxide** as an internal standard. The method is based on a

validated GC-MS approach and is designed for high specificity, sensitivity, accuracy, and precision.[\[11\]](#)

Principle of the Method

The method involves the dissolution of the drug substance in a suitable solvent, followed by the addition of a known amount of **Mesityl-d10 oxide** as the internal standard. The sample is then analyzed by GC-MS in Selected Ion Monitoring (SIM) mode. The quantification is based on the ratio of the peak area of mesityl oxide to the peak area of **Mesityl-d10 oxide**.

Experimental Workflow



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